

Application Notes: C.I. Acid Red 154 for Dyeing Nylon Fabric

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Compound of Interest

Compound Name: C.I. Acid red 154

Cat. No.: B15553466

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Introduction

C.I. Acid Red 154, a double azo acid dye, is utilized for dyeing protein and polyamide fibers such as silk, wool, and nylon.[1][2] Its molecular structure contains sulphonic acid groups, which are typically present as sodium sulphonate salts. These groups enhance water solubility and provide the dye molecule with a negative charge, making it suitable for dyeing fibers with cationic sites.[3][4] This document provides detailed application notes and protocols for dyeing nylon fabric with **C.I. Acid Red 154**, intended for researchers and scientists.

Mechanism of Dyeing

The dyeing of nylon with acid dyes is governed by an ionic bonding mechanism. In an acidic dyebath, the amino end groups (-NH_2) of the nylon polymer chain become protonated, creating cationic sites (-NH_3^+).[4][5] The anionic dye molecules (D-SO_3^-) are then attracted to these positively charged sites, forming strong ionic bonds.[3] Additionally, weaker forces such as hydrogen bonds and van der Waals forces contribute to the overall dye-fiber interaction.[3][4] The strength of these bonds results in dyeings with good fastness properties.[3]

Key Parameters Influencing Dyeing

Several factors critically influence the success of dyeing nylon with **C.I. Acid Red 154**:

- **pH:** The pH of the dyebath is the most critical factor.[6] An acidic environment (typically pH 3-6) is necessary to protonate the amino groups of the nylon fiber, thus creating sites for the

acid dye to bind.[7][8] Acetic acid, formic acid, or sulfamic acid can be used to control the pH. [6][9] A pH that is too low can damage the fiber, while a pH that is too high will result in poor dye uptake and reduced colorfastness.[6]

- **Temperature:** Temperature plays a significant role in dye diffusion and leveling. Dyeing is typically carried out at temperatures between 90°C and 100°C.[6] The temperature should be raised gradually (e.g., 1°C/minute in the 65-85°C range) to ensure even dye uptake, as a rapid increase can cause unlevel dyeing.[9][10] The process must be conducted above the glass transition temperature of nylon (35-50°C) to allow dye molecules to penetrate the fiber structure.[10]
- **Dye Concentration:** The concentration of the dye affects the final depth of the shade. Higher concentrations yield deeper colors but must be managed to avoid unevenness.[6]
- **Auxiliaries:**
 - **Leveling Agents:** Anionic or non-ionic leveling agents are often used to control the initial rate of dye uptake, promoting even and level dyeing.[8][11]
 - **Electrolytes:** Neutral salts like sodium sulfate can act as retarding agents, slowing down the initial dye strike to improve levelness.[4][8]

Physicochemical Properties of C.I. Acid Red 154

Property	Value	Reference
C.I. Name	C.I. Acid Red 154	[1]
C.I. Number	24800	[1]
CAS Number	6507-79-5	[1]
Chemical Class	Double Azo	[1]
Molecular Formula	C40H34N4Na2O10S2	[1]
Molecular Weight	840.83 g/mol	[1]
Solubility	Soluble in water (product red color)	[1][2]

Typical Fastness Properties on Nylon

Fastness Property	Rating (ISO Standards)	Reference
Light Fastness	5-6	[2]
Washing (Soaping) - Fading	4	[2]
Washing (Soaping) - Staining	4-5	[2]
Perspiration - Fading	3-4	[2]
Perspiration - Staining	3	[2]
Oxygen Bleaching	4-5	[2]
Seawater	4-5	[2]

Note: Fastness properties can vary depending on the dyeing process, depth of shade, and finishing treatments.

Experimental Protocols

Materials and Equipment

- Nylon fabric (scoured and ready for dyeing)
- **C.I. Acid Red 154**
- Acetic Acid (or other suitable acid for pH control)
- Leveling agent (anionic)
- Sodium Sulfate (optional, as a retarding agent)
- Laboratory dyeing machine (e.g., Rotadyer or IR dyer)
- Beakers, pipettes, and measuring cylinders
- pH meter
- Digital balance

- Water bath or heating mantle
- Glass rod

Protocol 1: Standard Exhaust Dyeing of Nylon

This protocol is for a laboratory-scale exhaust dyeing process.

1. Recipe Calculation:

- Dye: 1.0% on weight of fabric (owf)
- Acetic Acid (80%): 1.0 g/L
- Leveling Agent: 1.0 g/L
- Material to Liquor Ratio (M:L): 1:20[12]
- pH Target: 4.5 - 5.5[12]

2. Dyebath Preparation:

- Weigh 5 grams of the scoured nylon fabric.
- Calculate the total liquor volume required: $5 \text{ g fabric} \times 20 = 100 \text{ mL}$. [12]
- In a beaker, add the required amount of water.
- Add the calculated amount of leveling agent and stir until dissolved. [12]
- Add the pre-dissolved **C.I. Acid Red 154** solution and mix well.
- Add the acetic acid to adjust the pH to the target range of 4.5-5.5. [12]
- Add any remaining water to reach the final liquor volume of 100 mL.

3. Dyeing Procedure:

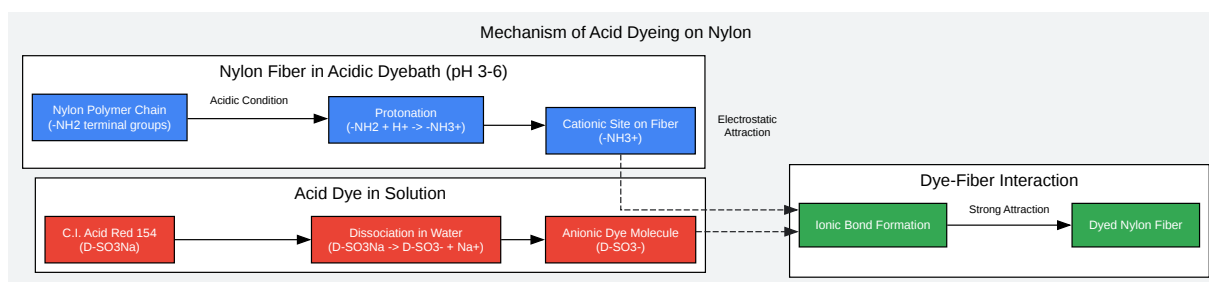
- Place the nylon fabric sample into the dyebath at room temperature (approx. 40°C). [8][10]

- Place the vessel in the dyeing machine.
- Gradually raise the temperature to 95-100°C over 30-45 minutes (approx. 2°C/minute).[8]
- Hold the temperature at 95-100°C for 30-60 minutes to allow for dye fixation.[8][12]
- Cool the dyebath down to approximately 60-70°C.
- Remove the fabric from the dyebath.

4. After-treatment:

- Rinse the dyed fabric thoroughly with cold water.
- Perform a hot wash with a non-ionic detergent (e.g., 1 g/L at 60°C for 15 minutes) to remove any unfixed dye.
- Rinse again with cold water until the water runs clear.
- Squeeze out excess water and allow the fabric to air dry.

Visualizations



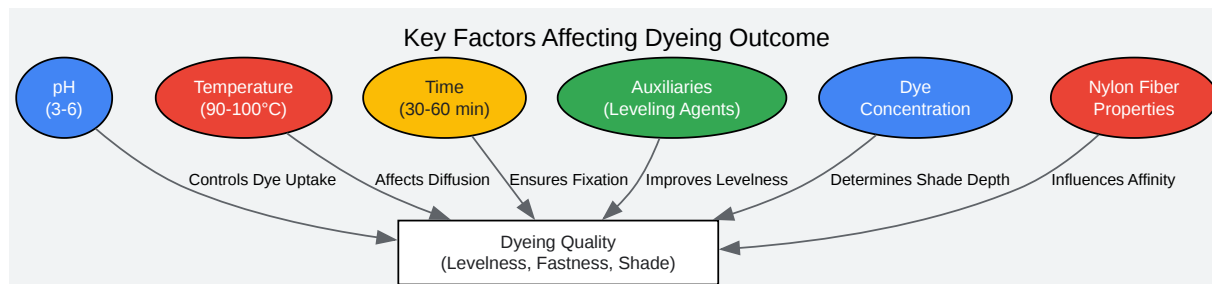
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Caption: Ionic interaction between **C.I. Acid Red 154** and nylon fiber.



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Caption: Step-by-step workflow for the exhaust dyeing of nylon fabric.



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Caption: Factors influencing the quality of nylon dyeing with acid dyes.

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